

Commercial Suppliers and Technical Guide for High-Purity Carbazole-d8

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Compound of Interest

Compound Name: Carbazole D8

Cat. No.: B1428729

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An In-depth Technical Resource for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of high-purity Carbazole-d8, a deuterated form of carbazole, for researchers, scientists, and professionals in drug development. This document details commercially available sources, key quantitative data, and experimental protocols for its application as an internal standard and tracer compound.

Carbazole-d8 (1,2,3,4,5,6,7,8-octadeuteriocarbazole) is a valuable tool in various scientific disciplines due to its isotopic stability and distinct mass difference from its non-deuterated counterpart. Its applications span quantitative mass spectrometry, metabolic studies, and environmental analysis.

Commercial Availability and Specifications

A range of chemical suppliers offer high-purity Carbazole-d8. The quality and specifications can vary between suppliers, making it crucial for researchers to select a product that meets the requirements of their specific application. The following table summarizes the offerings from several prominent suppliers.

Supplier	Product Name	CAS Number	Isotopic Purity (atom % D)	Chemical Purity	Molecular Weight (g/mol)
Sigma-Aldrich	Carbazole-1,2,3,4,5,6,7,8-d8	38537-24-5	≥98	≥95% (CP)	175.26
Cambridge Isotope Laboratories, Inc.	Carbazole (ring-D8, 98%)	38537-24-5	98	98%	175.26
BOC Sciences	carbazole-[d8]	38537-24-5	98	-	-
Tokyo Chemical Industry (TCI)	Carbazole-1,2,3,4,5,6,7,8-d8	38537-24-5	>98.0	>98.0% (GC)	175.26
LGC Standards	Carbazole (D8,98%)	38537-24-5	98	-	-
Benchchem	Carbazole D8	38537-24-5	Typically ≥98	-	175.26
Mesbah Energy Co.	Carbazole-d8	-	High-purity	-	-
Chiron	Carbazole-d8	97960-57-1	-	-	-

Synthesis and Quality Control

The most common method for synthesizing Carbazole-d8 is through an isotopic exchange reaction.^[1] This process typically involves reacting carbazole with a deuterium source, such as heavy water (D₂O), often in the presence of a catalyst like trifluoroacetic anhydride.^[1] To achieve high isotopic enrichment (e.g., 99%), multiple reaction cycles may be necessary.^[1]

The quality and purity of Carbazole-d8 are critical for its use in sensitive analytical applications. The primary analytical techniques used for quality control include:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique is essential for determining both chemical and isotopic purity.^[1] It separates the deuterated compound from any non-deuterated or partially deuterated carbazole, and the mass spectrometer allows for precise quantification of deuterium incorporation by analyzing the mass-to-charge ratio (m/z) of the molecular ion.^[1]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H NMR and ^{13}C NMR can be used to confirm the structure and assess the degree of deuteration. In ^1H NMR, the absence of signals in the aromatic region indicates successful deuterium substitution. In ^{13}C NMR, the signals of deuterated carbons appear as multiplets due to one-bond carbon-deuterium coupling.^[1]

Experimental Protocols and Applications

Carbazole-d8 serves as a critical tool in a variety of experimental contexts. Its primary utility lies in its ability to be distinguished from its endogenous, non-deuterated form by mass spectrometry.

Carbazole-d8 as an Internal Standard in Quantitative Mass Spectrometry

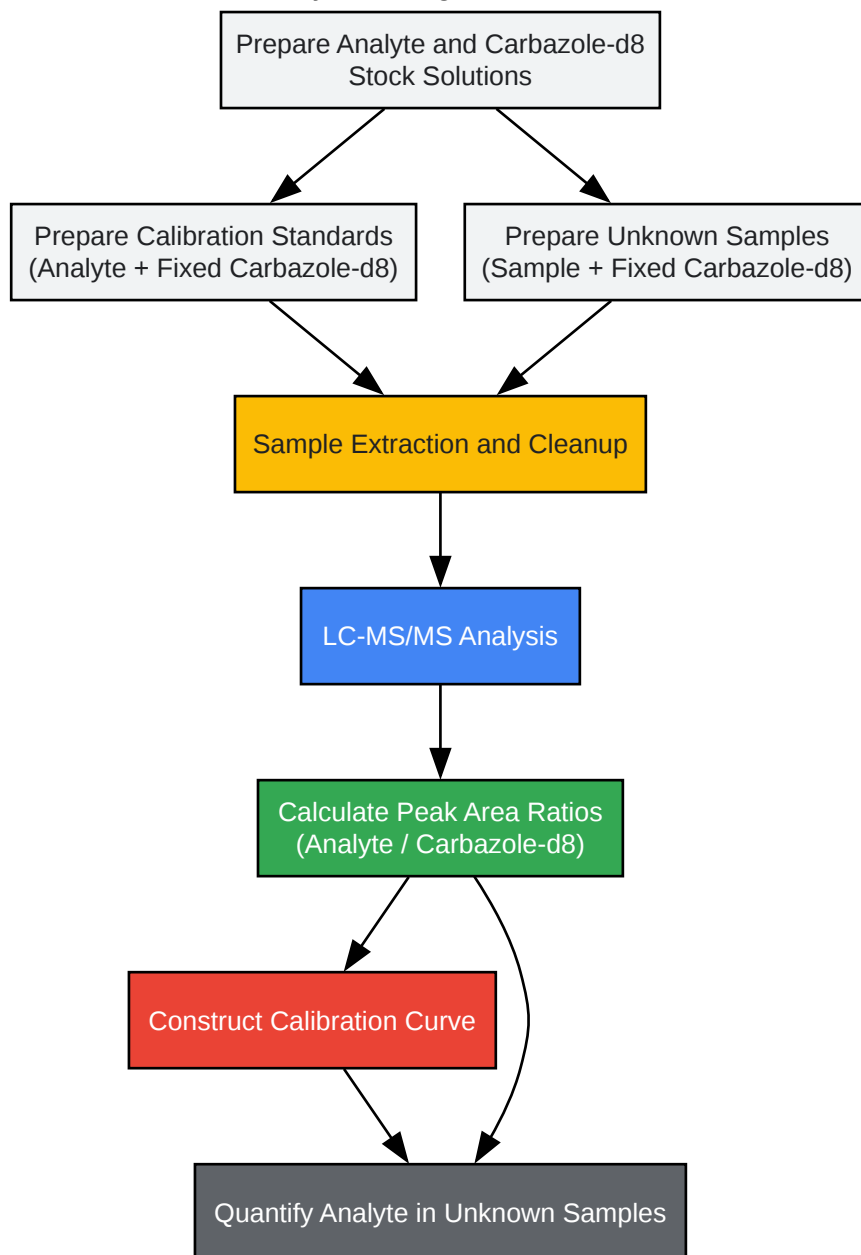
The use of a stable isotope-labeled internal standard is the gold standard for quantitative mass spectrometry, as it corrects for variations in sample preparation, injection volume, and ionization efficiency.

Detailed Experimental Protocol:

- **Preparation of Stock Solutions:**
 - Prepare a stock solution of the analyte (non-deuterated carbazole or a related compound) in a suitable organic solvent (e.g., methanol, acetonitrile, or toluene) at a known concentration (e.g., 1 mg/mL).
 - Prepare a stock solution of Carbazole-d8 in the same solvent at a known concentration (e.g., 1 mg/mL).
- **Preparation of Calibration Standards:**

- Create a series of calibration standards by spiking a known amount of the analyte stock solution into a matrix that mimics the study samples (e.g., plasma, urine, or environmental water).
- To each calibration standard, add a fixed concentration of the Carbazole-d8 internal standard. A common practice is to use a concentration in the mid-range of the analyte's calibration curve.
- Sample Preparation:
 - To each unknown sample, add the same fixed concentration of the Carbazole-d8 internal standard as was added to the calibration standards.
 - Perform the necessary sample extraction and cleanup procedures (e.g., solid-phase extraction, liquid-liquid extraction).
- LC-MS/MS Analysis:
 - Analyze the prepared calibration standards and samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
 - Monitor the specific mass transitions for both the analyte and Carbazole-d8.
- Data Analysis:
 - For each calibration standard and sample, calculate the peak area ratio of the analyte to the Carbazole-d8 internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the known concentration of the analyte for the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Workflow for Quantitative Analysis using Carbazole-d8 as an Internal Standard



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Workflow for Quantitative Analysis using Carbazole-d8.

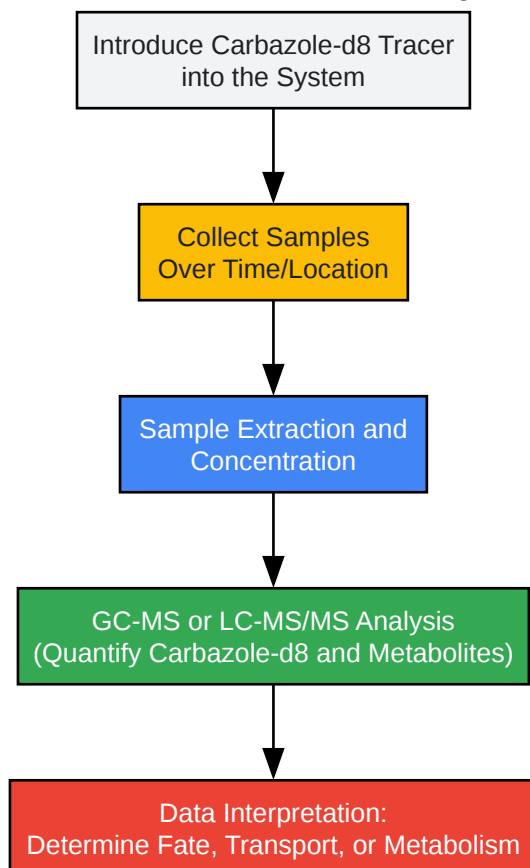
Carbazole-d8 as a Tracer in Environmental and Metabolic Studies

Carbazole-d8 can be used as a tracer to study the fate and transport of carbazole and related compounds in environmental systems or their metabolism in biological systems.[2]

General Experimental Workflow:

- **Introduction of the Tracer:** Introduce a known amount of Carbazole-d8 into the system of interest (e.g., a soil column, a bioreactor, or a laboratory animal).
- **Sample Collection:** Collect samples from the system over time (e.g., water samples, tissue samples).
- **Sample Preparation:** Extract and concentrate the analytes from the collected samples.
- **Analysis:** Analyze the samples using a sensitive analytical technique, typically GC-MS or LC-MS/MS, to differentiate and quantify both the deuterated tracer and any non-deuterated compounds.
- **Data Interpretation:** By tracking the concentration and transformation of Carbazole-d8 over time and in different parts of the system, researchers can elucidate transport pathways, degradation rates, and metabolic products.

General Workflow for Tracer Studies using Carbazole-d8



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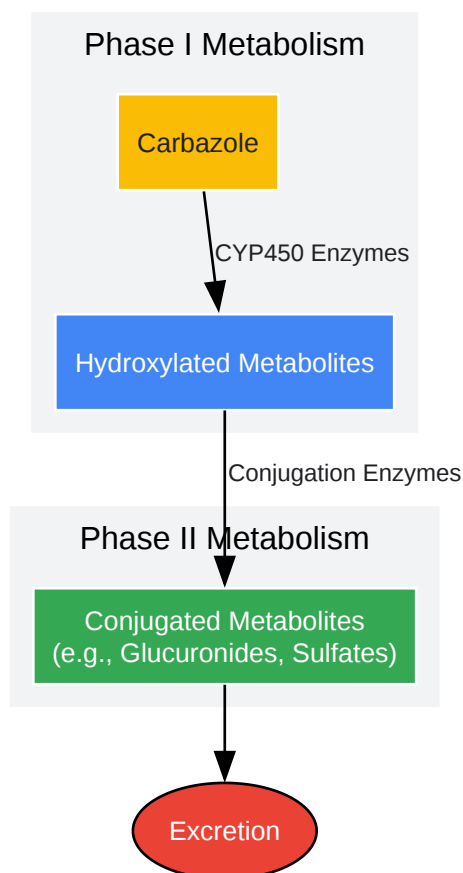
Workflow for Tracer Studies with Carbazole-d8.

Biological Significance of the Carbazole Moiety

While Carbazole-d8 itself is primarily used as an analytical tool, the carbazole structural motif is found in many biologically active natural products and synthetic compounds.[3][4] Carbazole derivatives have been investigated for a wide range of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and neuroprotective effects.[3][4]

The metabolism of carbazole in biological systems is an important area of study. The cytochrome P450 (CYP) family of enzymes plays a key role in the biotransformation of carbazole and its derivatives.[5] Understanding these metabolic pathways is crucial for drug development and toxicology.

Generalized Metabolic Pathway of Carbazole



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Generalized Metabolic Pathway of Carbazole.

Conclusion

High-purity Carbazole-d8 is an indispensable tool for modern analytical and research laboratories. Its commercial availability from a variety of suppliers, coupled with well-established analytical methods for its quality control, ensures its reliable performance. The detailed experimental protocols provided in this guide for its use as an internal standard and a tracer compound will aid researchers in designing and executing robust and accurate experiments. Furthermore, an appreciation for the biological relevance of the carbazole core structure provides a broader context for its application in drug metabolism and related fields.

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